

Technical Guide: Ethyl 4-tosylpiperazine-1-carboxylate and its Analogs

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Compound of Interest

Compound Name: Ethyl 4-tosylpiperazine-1-carboxylate

Cat. No.: B416004

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Disclaimer: The compound "**Ethyl 4-tosylpiperazine-1-carboxylate**" is not readily found in public chemical databases with a specific CAS number. This guide will focus on the closely related and well-documented analog, Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate. The key structural difference is the absence of a methyl group on the para-position of the phenyl ring. The synthesis and properties are expected to be analogous.

Introduction

This technical guide provides a comprehensive overview of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate, a derivative of piperazine. Piperazine and its derivatives are of significant interest to researchers and drug development professionals due to their prevalence in a wide range of biologically active compounds. They are integral scaffolds in medicinal chemistry, contributing to the development of therapeutics in areas such as oncology, infectious diseases, and neurology.^[1] This document details the synthesis, structural characteristics, and physicochemical properties of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate, serving as a valuable resource for its application in research and development.

Physicochemical and Structural Data

The properties of the parent compound, Ethyl piperazine-1-carboxylate, are provided for reference, alongside the crystallographic data for Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate.

Properties of Key Reagents

Property	Ethyl piperazine-1-carboxylate
CAS Number	120-43-4
Molecular Formula	C ₇ H ₁₄ N ₂ O ₂
Molecular Weight	158.20 g/mol
Appearance	Liquid
Boiling Point	273 °C (lit.)
Density	1.08 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.477 (lit.)

Crystal Structure Data of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate

Parameter	Value
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₄ S[1]
Molecular Weight	298.35 g/mol
Crystal System	Monoclinic[1]
Space Group	P2 ₁ /c
Unit Cell Dimensions	a = 6.1433 (5) Å, b = 20.5966 (17) Å, c = 12.5626 (8) Å, β = 114.026 (3)°[1]
Volume	1451.84 (19) Å ³ [1]
Z	4[1]
Dihedral Angle (Piperazine/Benzene)	73.23 (10)°[1]

Experimental Protocols

The following sections detail the synthetic protocol for Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate and the general procedure for its starting material, Ethyl N-piperazinecarboxylate.

Synthesis of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate

This synthesis involves the reaction of Ethyl 1-piperazinecarboxylate with benzenesulfonyl chloride.

Materials:

- Ethyl 1-piperazinecarboxylate (0.01 mol, 1.7 mL)
- Benzenesulfonyl chloride (0.01 mol, 1.0 g)
- Toluene (25 mL)
- Methanol
- Alkaline water

Procedure:

- In a round-bottom flask, benzenesulfonyl chloride (1.0 g) was mixed with toluene (25 mL) with stirring.
- A solution of Ethyl 1-piperazinecarboxylate (1.7 mL) in toluene was added dropwise to the stirred mixture.
- The reaction mixture was refluxed for 30 minutes.
- The resulting yellow precipitate was collected and washed with alkaline water.
- The washed precipitate was dissolved in methanol at room temperature.
- Yellow crystals of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate were obtained via slow evaporation of the methanol.^[1]

General Synthesis of Ethyl N-piperazinecarboxylate (Starting Material)

A common method for the synthesis of the starting material, Ethyl N-piperazinecarboxylate, is the reaction of piperazine with ethyl chloroformate.

Materials:

- Piperazine (2 g, 23.2 mmol)
- Deionized water (10 mL)
- Ethyl chloroformate (1.26 g, 11.6 mmol)
- Methanol (20 mL)
- Saturated aqueous sodium chloride solution
- Dichloromethane
- Anhydrous sodium sulfate

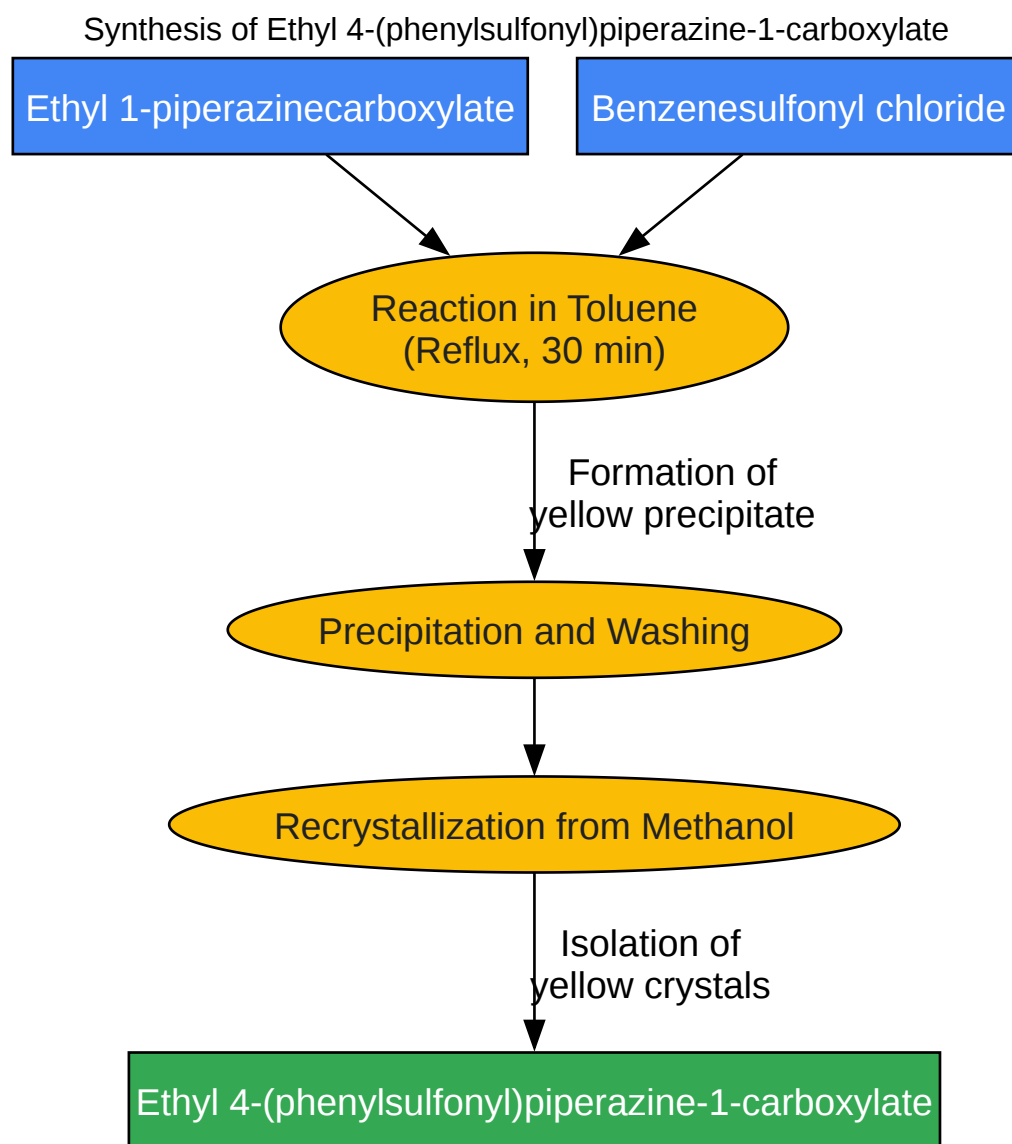
Procedure:

- Piperazine (2 g) was dissolved in deionized water (10 mL) in a reaction flask with stirring at 25 °C and then cooled to 0 °C.
- A solution of ethyl chloroformate (1.26 g) in methanol (20 mL) was added dropwise with stirring.
- After the addition was complete, the reaction was warmed to 25 °C and stirred for 4 hours.
- The reaction was quenched by the addition of saturated aqueous sodium chloride solution (30 mL) and extracted with dichloromethane (200 mL).
- The organic layer was collected, dried over anhydrous sodium sulfate, and the solvent was removed under reduced pressure.
- The crude product was purified by column chromatography to yield Ethyl N-piperazinecarboxylate.^[2]

Diagrams and Workflows

Synthesis Workflow

The following diagram illustrates the synthetic pathway for Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate.

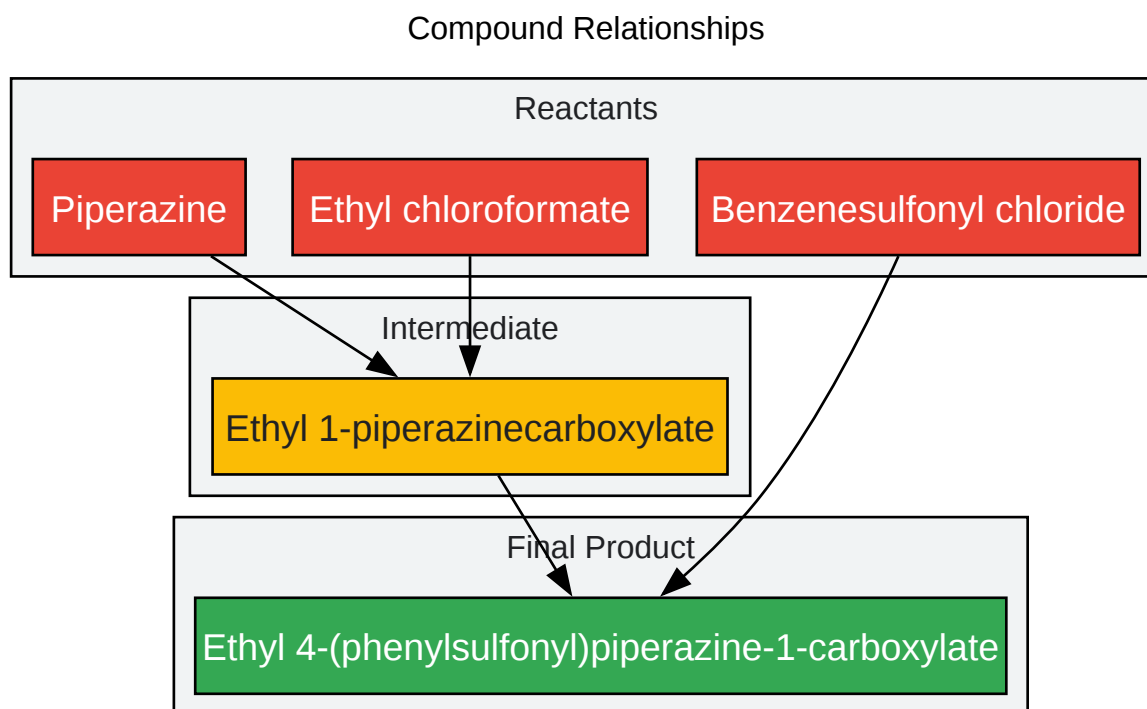


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Caption: Synthetic workflow for Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate.

Logical Relationship of Compounds

The diagram below shows the relationship between the starting materials and the final product.



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Caption: Logical flow from reactants to the final product.

Applications in Research and Drug Development

Piperazine derivatives are widely recognized for their therapeutic potential. They are key components in a variety of drugs, including antibiotics such as Norfloxacin and Ciprofloxacin.^[1] The introduction of a sulfonyl group, as seen in Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate, is a common strategy in medicinal chemistry to modulate the pharmacokinetic and pharmacodynamic properties of a molecule. These modifications can influence solubility, metabolic stability, and target binding affinity.

While specific applications for Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate are not extensively documented, its structural motifs suggest potential utility as an intermediate in the synthesis of more complex molecules with potential biological activity. The core piperazine scaffold is a versatile building block for creating libraries of compounds for screening in various disease models.

Conclusion

This technical guide has provided a detailed overview of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate, a representative analog of the requested **Ethyl 4-tosylpiperazine-1-carboxylate**. The guide includes essential data on its synthesis, structure, and properties, supported by experimental protocols and illustrative diagrams. This information is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development who are working with piperazine-based compounds. Further research into this and similar molecules could uncover novel therapeutic applications.

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References

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- 2. Ethyl N-piperazinecarboxylate synthesis - chemicalbook [chemicalbook.com]
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